

Application Notes: JQAD1 Solubility and Stability in DMSO

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Compound of Interest

Compound Name: JQAD1

Cat. No.: B10854791

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Introduction **JQAD1** is a potent and selective proteolysis-targeting chimera (PROTAC) that induces the degradation of the histone acetyltransferase EP300.^{[1][2]} It functions by forming a ternary complex between EP300 and the E3 ubiquitin ligase component Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of EP300.^[1] This targeted degradation suppresses H3K27ac levels, disrupts oncogenic transcription programs (e.g., MYCN), and induces apoptosis in cancer cells, making **JQAD1** a valuable tool for cancer research.^{[1][3]} Accurate preparation and storage of **JQAD1** solutions are critical for obtaining reliable and reproducible experimental results. These notes provide detailed information on the solubility and stability of **JQAD1** in Dimethyl Sulfoxide (DMSO), along with protocols for solution preparation and assessment.

Data Presentation

Quantitative data regarding the solubility and stability of **JQAD1** in DMSO are summarized below.

Table 1: Solubility of **JQAD1** in DMSO

Parameter	Value	Notes	Source
Solubility	100 mg/mL	Equivalent to 107.19 mM. Ultrasonic assistance may be required.	[3]
100 mM	---		
90 mg/mL	Ultrasonic assistance is recommended.	[4]	
Critical Factor	DMSO Quality	Hygroscopic or wet DMSO can significantly decrease the solubility of JQAD1. Use of newly opened, high-purity, anhydrous DMSO is strongly recommended.	[3][5]

Table 2: Stability of **JQAD1** Stock Solutions in DMSO

Storage Temperature	Storage Duration	Recommendation	Source
-80°C	6 months	Recommended for long-term storage.	[3] [4] [6]
-20°C	1 month	Suitable for short-term storage.	[3] [4]
4°C	2 weeks	Not recommended for long-term storage.	[6]
General Note	Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to prevent degradation. Aliquot stock solutions into single-use volumes.	[3]

Experimental Protocols

Protocol 1: Preparation of High-Concentration **JQAD1** Stock Solution in DMSO

This protocol describes the standard procedure for preparing a concentrated stock solution of **JQAD1**.

Materials:

- **JQAD1** powder
- Anhydrous, high-purity DMSO (newly opened vial recommended)
- Sterile polypropylene microcentrifuge tubes
- Vortex mixer
- Bath sonicator

Procedure:

- Equilibrate the **JQAD1** powder vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **JQAD1** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 100 mM).
- Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in a bath sonicator and sonicate for 5-10 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into single-use volumes in sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[4\]](#)[\[6\]](#)

Protocol 2: Kinetic Solubility Assessment of **JQAD1**

This protocol outlines a general method for determining the kinetic solubility of **JQAD1** in an aqueous buffer, a common requirement for cell-based assays.

Materials:

- 100 mM **JQAD1** in DMSO stock solution
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well clear-bottom microplate
- Plate reader with nephelometry or turbidity measurement capability
- Automated liquid handler or multichannel pipette

Procedure:

- Prepare a series of dilutions of the **JQAD1** DMSO stock in a polypropylene plate.
- Using a liquid handler, rapidly add the **JQAD1**/DMSO solutions to a 96-well plate containing PBS (e.g., 2 μ L of compound in DMSO into 98 μ L of PBS) to create a range of final concentrations. Ensure immediate and thorough mixing.
- Incubate the plate at room temperature for 1-2 hours, protected from light.
- Measure the turbidity or light scattering of each well using a plate reader. An increase in signal compared to a DMSO-only control indicates precipitation.
- The highest concentration that does not show a significant increase in turbidity is considered the kinetic solubility limit under the tested conditions.

Protocol 3: Stability Assessment of **JQAD1** in DMSO by HPLC

This protocol describes how to evaluate the stability of **JQAD1** in DMSO over time at different storage temperatures.

Materials:

- **JQAD1** in DMSO stock solution (e.g., 10 mM)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate C18 HPLC column
- Acetonitrile (ACN) and water (HPLC grade) with 0.1% formic acid
- Incubators/freezers set to desired temperatures (-80°C, -20°C, 4°C, 25°C)

Procedure:

- Prepare a fresh stock solution of **JQAD1** in DMSO.
- Immediately analyze an aliquot of the fresh stock ("Time 0" sample) by HPLC to obtain a reference chromatogram and peak area for the intact **JQAD1**. A typical method would involve a gradient elution from water/formic acid to ACN/formic acid on a C18 column.

- Aliquot the remaining stock solution into separate tubes for each time point and temperature condition.
- Store the aliquots at the designated temperatures.
- At specified time points (e.g., 24h, 48h, 1 week, 2 weeks, 1 month), retrieve one aliquot from each temperature condition.
- Allow the aliquot to thaw completely and reach room temperature.
- Analyze the sample by HPLC using the same method as the "Time 0" sample.
- Calculate the stability by comparing the peak area of the intact **JQAD1** at each time point to the peak area at Time 0. The appearance of new peaks may indicate degradation products.
- Plot the percentage of remaining **JQAD1** versus time for each storage condition.

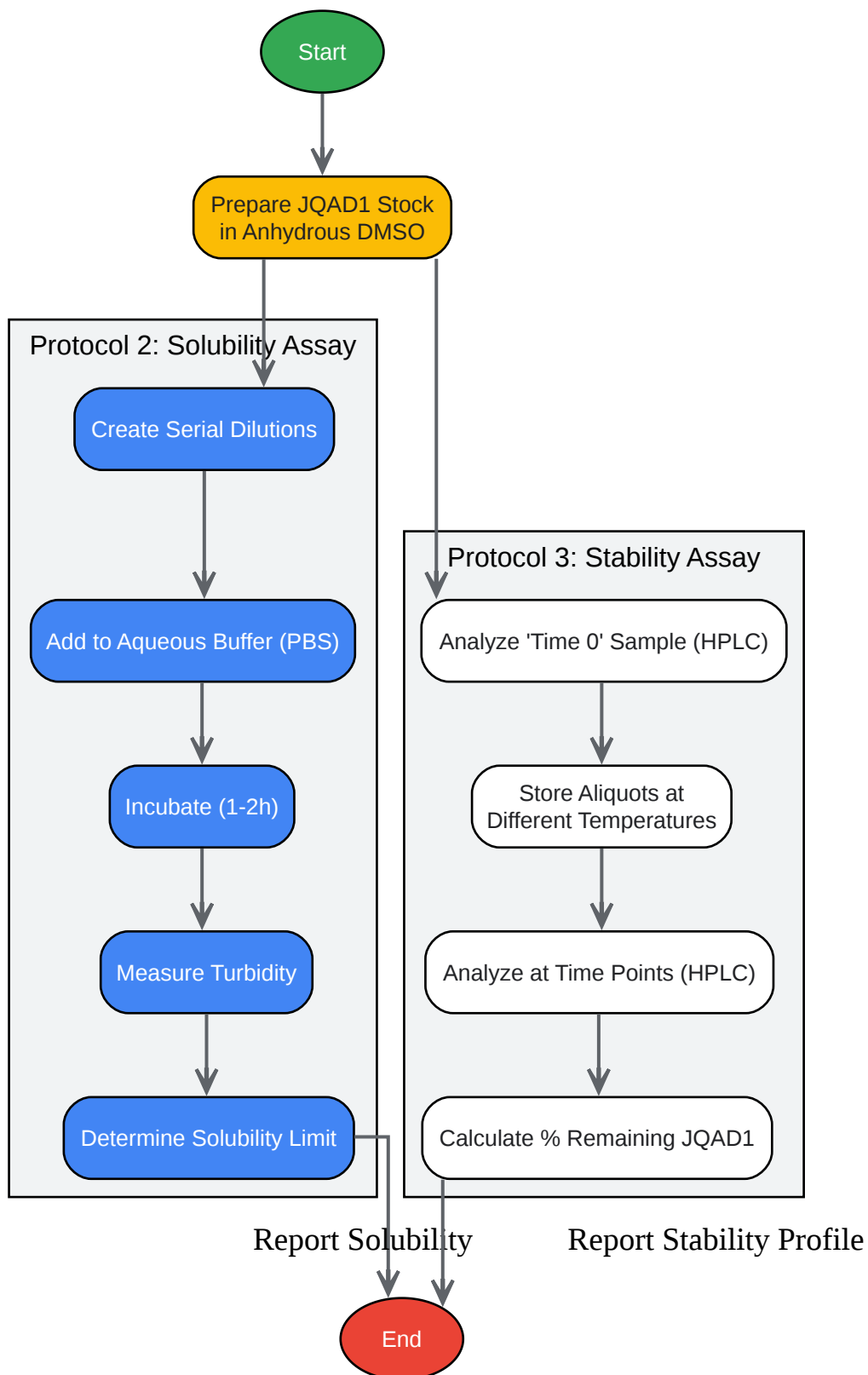
Visualizations

Diagram 1: **JQAD1** Mechanism of Action



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Caption: **JQAD1**-mediated degradation of EP300 and downstream effects.

Diagram 2: Experimental Workflow for **JQAD1** Solubility and Stability Assessment[Click to download full resolution via product page](#)

Caption: Workflow for assessing **JQAD1** solubility and stability.

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